

Physical properties of 3-Isochromanone melting point and solubility

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Compound of Interest

Compound Name: 3-Isochromanone

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A Technical Guide to the Physical Properties of 3-Isochromanone

This technical guide provides an in-depth overview of the key physical properties of **3-Isochromanone** (CAS 4385-35-7), a lactone derivative utilized as an intermediate in the synthesis of pharmaceuticals and agricultural products.^{[1][2]} The focus is on its melting point and solubility, critical parameters for professionals in research, development, and quality control.

Quantitative Data Summary

The physical characteristics of **3-Isochromanone** have been reported across various sources. At room temperature, it presents as a white to off-white or pale beige crystalline solid.^{[1][3][4]} The following tables summarize the reported quantitative data for its melting point and solubility.

Table 1: Reported Melting Point of **3-Isochromanone**

Melting Point (°C)	Reference Type
79 - 80	Experimental Result[5][6]
80 - 82	Literature Value[4][5][7][8]
82 - 83	-[9]
82.0 - 84.0	Specification[3]
82.4 - 83.8	Experimental Result[10]
83	Reference Value[3]

Table 2: Reported Solubility of **3-Isochromanone**

Solvent	Solubility Description	Conditions
Water	Nearly Insoluble[1]	-
Methanol	Soluble / Slightly Soluble[3][4][5][7][8]	-
Chloroform	Slightly Soluble[4][5][7][8] / Moderately Soluble[1]	Heated, Sonicated[4][5][7][8]
Acetone	Moderately Soluble / Easily Soluble[1]	-
Ethanol	Moderately Soluble[1]	-
Dichloroethane	Easily Soluble[1]	-

Experimental Protocols

Detailed experimental protocols for the quantitative determination of solubility are not extensively described in the literature. However, methods for the synthesis, purification, and subsequent melting point determination are well-documented. The melting point is a key metric for assessing the purity of the final product.

Protocol for Synthesis, Purification, and Melting Point Determination

This protocol is a synthesized example based on common procedures reported in the literature for preparing **3-Isochromanone** from o-tolylacetic acid.[\[5\]](#)[\[6\]](#)[\[10\]](#)

1. Synthesis Stage (Chlorination and Cyclization):

- Chlorination: o-Tolylacetic acid is dissolved in a suitable solvent such as fluorobenzene and dried via azeotropic distillation. A free radical initiator, like 2,2'-azobisisobutyronitrile (AIBN), is added. Sulphuryl chloride is then added gradually while maintaining a constant temperature (e.g., 60-62°C) to form 2-chloromethylphenylacetic acid.[\[5\]](#)[\[6\]](#)[\[10\]](#)
- Ring Closure (Cyclization): A base, typically an alkali metal bicarbonate like potassium bicarbonate, is added to the reaction mixture.[\[5\]](#)[\[6\]](#)[\[10\]](#) A catalytic amount of an alkali metal iodide may also be included.[\[10\]](#) The mixture is stirred at an elevated temperature (e.g., 60°C) to facilitate the intramolecular cyclization, yielding **3-Isochromanone**.[\[5\]](#)[\[6\]](#)

2. Purification Stage (Crystallization):

- Workup: The aqueous and organic layers are separated. The organic layer containing the product is washed and dried.[\[5\]](#)[\[6\]](#)
- Precipitation: An anti-solvent, such as cyclohexane or methylcyclohexane, is slowly added to the warm organic solution to induce precipitation of **3-Isochromanone**.[\[5\]](#)[\[6\]](#)[\[10\]](#)
- Crystallization: The solution is cooled significantly (e.g., to 2-5°C) to maximize the yield of crystalline product.[\[5\]](#)[\[6\]](#)[\[10\]](#)
- Isolation: The crystallized solid is isolated by filtration, washed with a small amount of cold anti-solvent, and dried under vacuum.[\[5\]](#)[\[6\]](#)[\[10\]](#)

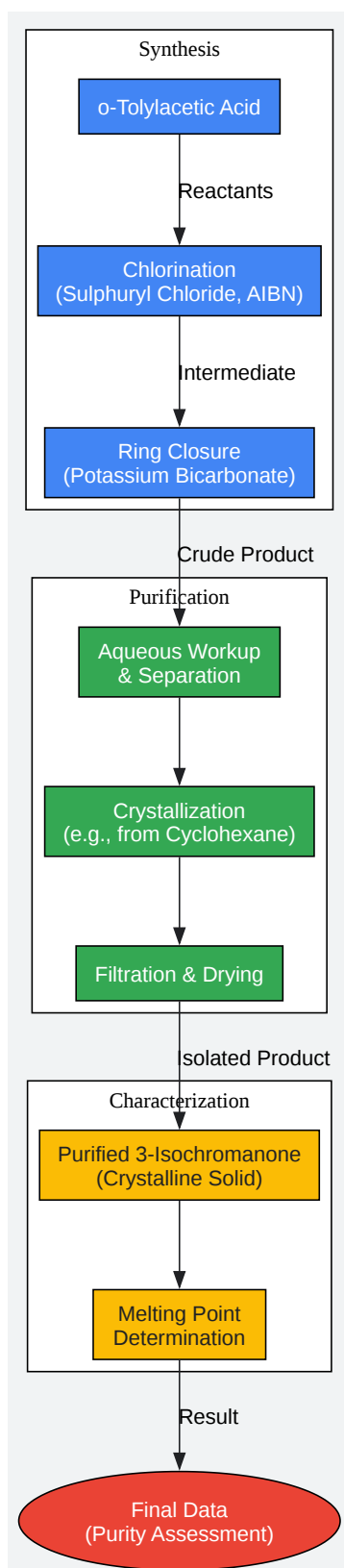
3. Characterization Stage (Melting Point Determination):

- Sample Preparation: A small amount of the dried, crystalline **3-Isochromanone** is packed into a capillary tube.
- Measurement: The capillary tube is placed in a melting point apparatus. The temperature is ramped up slowly, and the range from which the solid begins to melt until it becomes a clear

liquid is recorded as the melting point. This value is compared against literature values to assess purity.

Visualized Experimental Workflow

The following diagram illustrates the general workflow for the synthesis and physical characterization of **3-Isochromanone**.



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Caption: Workflow for **3-Isochromanone** Synthesis and Characterization.

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